

N,N-Bis(3-aminopropyl)methylamine as a polyamine building block

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Compound of Interest

Compound Name:	<i>N,N-Bis(3-aminopropyl)methylamine</i>
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An In-depth Technical Guide to **N,N-Bis(3-aminopropyl)methylamine** as a Polyamine Building Block

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Bis(3-aminopropyl)methylamine, a branched polyamine, is a versatile building block in modern chemical synthesis.^[1] Its unique structure, featuring two primary amine groups and a central tertiary amine, provides a trifunctional scaffold that is instrumental in constructing complex molecular architectures. This guide offers an in-depth exploration of its properties, synthesis, and diverse applications, with a particular focus on its role in drug development and advanced materials science. The insights provided herein are intended to empower researchers and professionals to harness the full potential of this remarkable molecule.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N,N-Bis(3-aminopropyl)methylamine** is fundamental to its effective application in research and development. These properties dictate its reactivity, solubility, and handling requirements.

Property	Value	Reference
CAS Number	105-83-9	[2]
Molecular Formula	C7H19N3	[2]
Molecular Weight	145.25 g/mol	[2]
Appearance	Clear Liquid	[3][4]
Boiling Point	110-112 °C/6 mmHg	[2][5]
Density	0.901 g/mL at 25 °C	[2][5]
Refractive Index	n20/D 1.4725	[2][5]
Melting Point	-30 to -28 °C	[2]
Solubility	Completely miscible in water	[6]
SMILES	CN(CCCN)CCCN	

Synthesis Strategies

The synthesis of **N,N-Bis(3-aminopropyl)methylamine** can be achieved through several established methodologies in organic chemistry. The choice of a particular synthetic route often depends on the desired scale, purity requirements, and available starting materials.

Common Synthetic Approaches:

- Alkylation of Amines: This is a fundamental method for constructing the **N,N-Bis(3-aminopropyl)methylamine** molecule and involves the formation of new carbon-nitrogen bonds at a precursor amine.[7] A typical protocol might involve the reaction of a substrate with a good leaving group, such as 3-chloropropylmethylamine, with ammonia.[7] In this nucleophilic substitution, ammonia displaces the chloride to form one of the aminopropyl arms.[7]
- Reductive Amination: This powerful technique for forming C-N bonds involves the reaction of a carbonyl compound with an amine to create an imine or aminal intermediate, which is then reduced to the final tertiary amine.[7] For the synthesis of **N,N-Bis(3-**

aminopropyl)methylamine, this could involve reacting N-methyl-1,3-propanediamine with formaldehyde, followed by a reduction step.[7]

Applications as a Polyamine Building Block

The trifunctional nature of **N,N-Bis(3-aminopropyl)methylamine** makes it a highly valuable and versatile building block in a multitude of applications, from the synthesis of potential therapeutics to the development of advanced polymers.

Drug Discovery and Development

Polyamines are crucial for cell growth and proliferation, and their concentrations are often elevated in cancer cells.[8][9] This has led to the development of synthetic polyamine analogs as potential antiproliferative agents.[8] **N,N-Bis(3-aminopropyl)methylamine** serves as a key scaffold for creating these analogs.[5]

- **Synthesis of Bioactive Molecules:** It is utilized in the synthesis of various bioactive molecules, including potential anticancer drugs.[5] For instance, it has been used to synthesize new bischromone derivatives and polyamine derivatives containing dimeric quinolone, cinnoline, and phthalimide moieties.[5]
- **Antimicrobial and Antibiofilm Agents:** The synthesis of branched polyamines is a strategy to increase the net positive charge of molecules, which can enhance their antimicrobial activity, particularly against Gram-negative bacteria.[10][11] A highly charged branched polyamine has demonstrated antibiofilm activity.[10][11]
- **Drug Delivery Systems:** The amphiphilic properties of certain fatty amine derivatives, which can be synthesized from building blocks like **N,N-Bis(3-aminopropyl)methylamine**, make them suitable for drug delivery applications.[12] They can form micelles or liposomes to encapsulate hydrophobic drugs, thereby improving their solubility and bioavailability.[12]

Polymer Chemistry and Materials Science

In polymer chemistry, **N,N-Bis(3-aminopropyl)methylamine** is a valuable component for creating polymers with specific, desirable properties. Its structure, with two primary and one tertiary amine, allows it to act as an effective chain extender and cross-linking agent.[7]

- Epoxy Resins: A primary industrial application is as a curing agent or hardener for epoxy resins.[7][13] The active hydrogens on the primary amines react with the epoxy groups to form a crosslinked, robust polymer network.[14] This is crucial for applications in coatings and adhesives.[15]
- Polyurethanes and Polyamides: It is used as a building block in the production of polyamides, polyureas, and polyurethane-modified systems.[13] These polymers find use in a wide array of applications, including elastomers, adhesives, and engineering plastics, where flexibility and chemical resistance are important.
- Dendrimers and Hyperbranched Polymers: Its trifunctional nature makes it an ideal candidate for the development of hyperbranched polymers and dendrimers, where controlled molecular architecture is key.

Coordination Chemistry and Chelation

The three nitrogen atoms in **N,N-Bis(3-aminopropyl)methylamine**—two primary and one tertiary—act as donor atoms, allowing the molecule to function as a tridentate N_3 ligand.[7] This enables it to bind to a metal center at three points, forming stable chelate rings.[7]

- Metal Complex Formation: It forms stable complexes with a variety of metal ions.[7] The resulting coordination geometry depends on the metal ion and other ligands present. For example, with nickel(II), it can form a meridional coordination mode, while with zinc(II), a distorted trigonal bipyramidal geometry is observed.[7]
- Applications of Metal Complexes: These metal complexes have potential applications in catalysis for organic synthesis, as well as in medicine and sensor technology.[7][16] The biological activity of metal complexes is often enhanced compared to the free ligand.[17]

Experimental Protocols

General Protocol for the Synthesis of a Schiff Base Ligand and its Metal Complexes

This protocol provides a general framework for the synthesis of a Schiff base ligand, which can be derived from **N,N-Bis(3-aminopropyl)methylamine**, and its subsequent complexation with a metal ion.

- Synthesis of the Schiff Base Ligand:
 - Dissolve the aldehyde or ketone starting material in a suitable solvent such as ethanol.
 - Add an equimolar amount of **N,N-Bis(3-aminopropyl)methylamine** to the solution.
 - Reflux the mixture for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).[\[16\]](#)
 - Upon completion, cool the reaction mixture to allow the Schiff base product to crystallize.
 - Filter the product, wash with a cold solvent, and dry under vacuum.[\[18\]](#)
- Synthesis of Metal Complexes:
 - Prepare a solution of the Schiff base ligand in a suitable solvent (e.g., ethanol).
 - In a separate flask, dissolve the metal salt (e.g., chloride or nitrate salt) in the same solvent.
 - Add the metal salt solution to the ligand solution, typically in a 1:2 metal-to-ligand molar ratio.[\[16\]](#)
 - Add a few drops of a base, such as ammonia, to the mixture.[\[16\]](#)
 - Reflux the resulting mixture for several hours, again monitoring by TLC.[\[16\]](#)
 - After cooling, the metal complex will precipitate. Filter the solid, wash, and dry thoroughly.[\[16\]](#)

Protocol for Amine Alkylation

This protocol outlines a general procedure for the N-alkylation of an amine, a key reaction in modifying polyamine structures.

- Reaction Setup:
 - In a pressure bomb or a suitable reaction vessel, combine the amine (e.g., a derivative of **N,N-Bis(3-aminopropyl)methylamine**) with a slight excess of the alkylating agent (e.g.,

methyl iodide).[19]

- Reaction Conditions:

- Heat the mixture at a specific temperature (e.g., 100°C) for an extended period (e.g., 24 hours).[19]

- Work-up:

- After cooling the reaction vessel, pour the contents into water.[19]
 - Heat the aqueous mixture to hydrolyze any remaining intermediates.[19]
 - Extract the aqueous layer with an organic solvent like ether to remove byproducts.[19]

- Isolation of the Product:

- The desired alkylated amine, often as a salt, will remain in the aqueous layer. It can be liberated by adding a strong base (e.g., sodium hydroxide) and then isolated by distillation or extraction.[19]

Safety and Handling

N,N-Bis(3-aminopropyl)methylamine is a corrosive substance that can cause severe skin burns and eye damage.[3][20] It is also toxic if swallowed or inhaled.[3] Therefore, strict safety precautions must be observed during its handling and use.

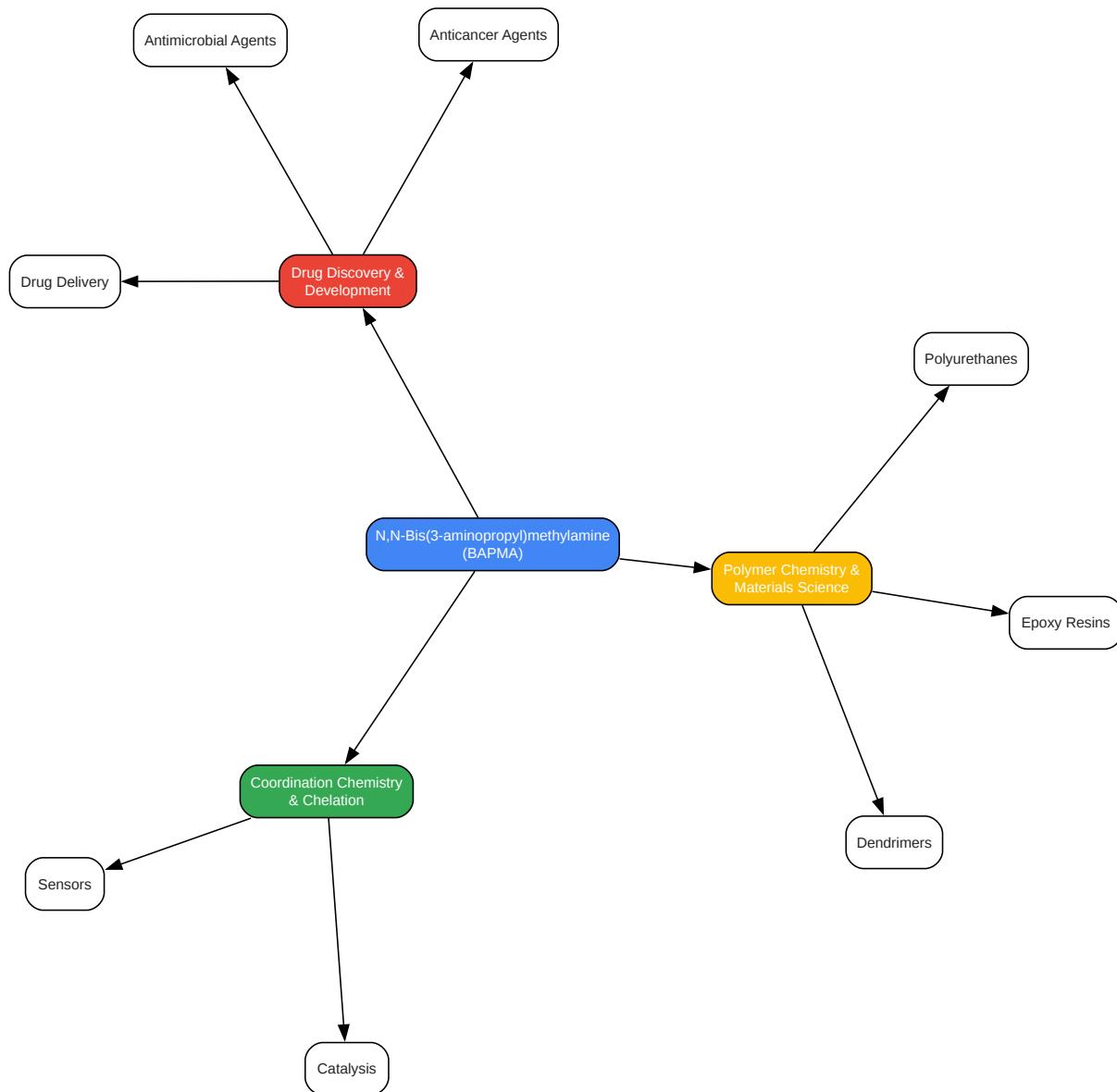
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with a face shield, and protective clothing.[21][22]
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[3][21]
- Handling: Avoid contact with skin, eyes, and clothing.[22] Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the work area.[21]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as acids and oxidizing agents.[20][21][23] The container

should be stored locked up.[3]

- Spills and Disposal: In case of a spill, evacuate the area and ensure adequate ventilation. Absorb the spill with an inert material and dispose of it as hazardous waste according to local regulations.[21]

Visualizations

The Versatility of N,N-Bis(3-aminopropyl)methylamine



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Caption: Versatile applications of **N,N-Bis(3-aminopropyl)methylamine**.

Synthetic Workflow for Metal Complex Formation



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